

Application Notes and Protocols for Flumioxazin in No-Tillage Soybean Weed Management

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Compound of Interest

Compound Name: **Flumioxazin**

Cat. No.: **B1672886**

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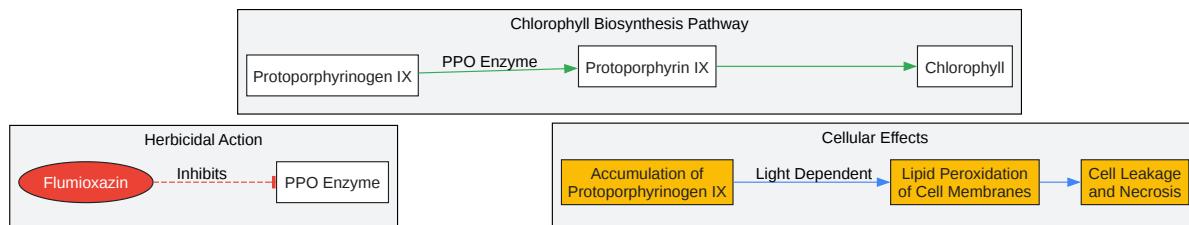
These application notes provide a comprehensive overview of the use of **flumioxazin**-based herbicides for weed management in no-tillage soybean production systems. The information is compiled from recent scientific literature and is intended to guide researchers in designing and conducting experiments to evaluate the efficacy and crop safety of **flumioxazin**.

Introduction

Flumioxazin is a broad-spectrum, pre-emergence herbicide widely used in no-tillage soybean systems to control a variety of problematic broadleaf and grass weeds.^{[1][2]} As a member of the N-phenylphthalimide chemical family, it belongs to the Weed Science Society of America (WSSA) Group 14 herbicides.^[3] Its mode of action is the inhibition of the protoporphyrinogen oxidase (PPO) enzyme, a key component in the chlorophyll biosynthesis pathway in plants.^{[1][3]} This inhibition leads to the accumulation of phototoxic porphyrins, resulting in rapid cell membrane disruption and necrosis of susceptible weeds. The effective use of **flumioxazin** is a critical component of integrated weed management programs, particularly with the increasing prevalence of glyphosate-resistant weeds.

Mechanism of Action: PPO Inhibition

Flumioxazin's herbicidal activity is initiated upon its absorption by emerging weeds. The primary target of **flumioxazin** is the enzyme protoporphyrinogen oxidase (PPO), which is located in the plastids and mitochondria of plant cells.



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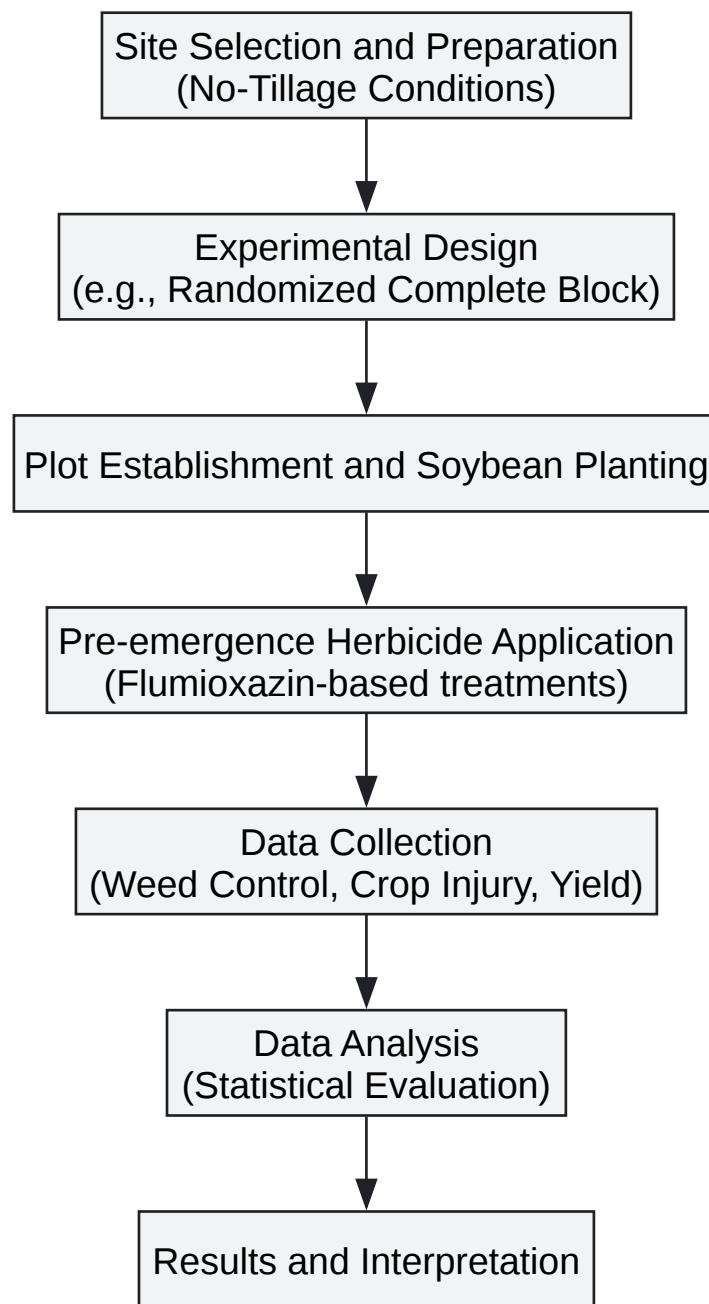
Caption: Mechanism of action of **flumioxazin** as a PPO inhibitor.

Experimental Protocols

The following protocols are based on methodologies reported in field studies evaluating **flumioxazin** in no-tillage soybeans.

Field Trial Establishment and Maintenance

A generalized workflow for conducting a field trial to evaluate **flumioxazin**-based herbicides is presented below.



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Caption: Generalized experimental workflow for field evaluation.

Protocol:

- Site Selection: Choose a field with a history of uniform weed pressure and well-drained soil. Ensure the site has not been tilled for at least one growing season.

- Experimental Design: Employ a randomized complete block design with at least four replications. Individual plot sizes should be a minimum of 3 meters by 10 meters.
- Soybean Planting: Plant glyphosate-tolerant soybean varieties at a seeding rate of approximately 370,000 seeds per hectare.
- Herbicide Application:
 - Apply pre-emergence (PRE) treatments within three days of planting, ensuring soybeans have not yet emerged.
 - Utilize a CO₂-pressurized backpack sprayer calibrated to deliver a spray volume of 150-200 L/ha at a pressure of 200-275 kPa.
 - Include a non-treated control and a standard commercial herbicide program for comparison.
- Data Collection:
 - Weed Control: Visually assess weed control for individual species at 2, 4, and 8 weeks after treatment (WAT) on a scale of 0% (no control) to 100% (complete control).
 - Soybean Injury: Visually assess soybean injury at 2, 4, and 8 WAT on a scale of 0% (no injury) to 100% (crop death). Symptoms may include stunting and necrosis on cotyledons and leaves.
 - Soybean Yield: Harvest the center two rows of each plot at maturity. Adjust seed weight to 13% moisture content and report yield in kg/ha .
- Statistical Analysis: Analyze data using analysis of variance (ANOVA). When the F-test is significant ($P \leq 0.05$), use a means separation test (e.g., Fisher's Protected LSD) to compare treatment means.

Data Presentation

The following tables summarize quantitative data from a multi-year study evaluating a pre-mixture of **flumioxazin** and pyroxasulfone in no-tillage soybeans.

Table 1: Weed Control Efficacy of **Flumioxazin**/Pyroxasulfone in No-Till Soybeans

Weed Species	Application Rate (g ai/ha)	Percent Control (%)
Velvetleaf	80 - 480	99 - 100
Pigweed Species	80 - 480	99 - 100
Common Lambsquarters	80 - 480	99 - 100
Common Ragweed	Rate dependent	Control increased with rate
Green Foxtail	Rate dependent	Control increased with rate
Giant Foxtail	Rate dependent	Control increased with rate

Table 2: Biologically Effective Rate (R80) of **Flumioxazin**/Pyroxasulfone for 80% Weed Control

Weed Species	Tillage System	R80 (g ai/ha)
Pigweed	No-Till	273
Common Ragweed	No-Till	Not estimable

Table 3: Soybean Response to **Flumioxazin**/Pyroxasulfone in No-Till Systems

Parameter	Labeled Rates (160 & 200 g ai/ha)
Early Season Injury (%)	1 - 19
Soybean Yield	Similar to non-treated control

Application Recommendations and Considerations

- Application Timing: **Flumioxazin**-based herbicides must be applied pre-plant or pre-emergence before soybean emergence. Application after soybean cracking or emergence will result in severe crop injury.
- Soil Conditions: Crop injury may be more pronounced in poorly drained soils or under cool, wet conditions. To minimize risk, ensure good seed furrow closure and a planting depth of at

least 1.5 inches.

- Tank Mixtures: **Flumioxazin** can be tank-mixed with other herbicides to broaden the weed control spectrum. Always follow label instructions regarding tank-mix partners and adjuvants.
- Resistance Management: To delay the evolution of herbicide resistance, rotate the use of Group 14 herbicides with other effective modes of action.
- Environmental Fate: **Flumioxazin** has a low potential to leach into groundwater but can be transported via surface runoff. It is broken down in the soil by microbial activity and sunlight.

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References

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- To cite this document: BenchChem. [Application Notes and Protocols for Flumioxazin in No-Tillage Soybean Weed Management]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1672886#use-of-flumioxazin-in-no-tillage-soybean-weed-management-studies>

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